

Sudan Red 7B-d5 physical characteristics

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Compound of Interest

Compound Name: Sudan red 7B-d5

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Technical Guide: Sudan Red 7B-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Sudan Red 7B-d5**, a deuterated analog of the synthetic azo dye Sudan Red 7B. Due to the limited availability of specific data for the deuterated form, this guide primarily presents information for the non-deuterated Sudan Red 7B, with the key difference for the d5 variant being its higher molecular weight. **Sudan Red 7B-d5** is commonly utilized as an internal standard in analytical methodologies for the detection of banned dyes in various matrices.

Core Physical and Chemical Properties

The physical and chemical properties of Sudan Red 7B are summarized below. The deuterated form, **Sudan Red 7B-d5**, is expected to have very similar properties, with a notable increase in molecular weight due to the presence of five deuterium atoms.

Table 1: Physical and Chemical Properties of Sudan Red 7B and **Sudan Red 7B-d5**

Property	Sudan Red 7B	Sudan Red 7B-d5	Reference
Appearance	Dark red powder	Not specified (expected to be a dark red powder)	[1]
Molecular Formula	C ₂₄ H ₂₁ N ₅	C ₂₄ H ₁₆ D ₅ N ₅	[2]
Molecular Weight	379.46 g/mol	384.49 g/mol	[2][3]
Melting Point	130 °C (decomposes)	Not specified	
Boiling Point	Not available	Not available	
Solubility	DMF: 30 mg/mL DMSO: 30 mg/mL DMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL Ethanol: 1 mg/mL Acetone: 10 mg/mL	Not specified	[4]
UV/Vis Absorption Maxima (λ _{max})	227 nm, 256 nm, 525 nm	Not specified (expected to be very similar to the non- deuterated form)	[4]

Spectroscopic Data

Sudan Red 7B exhibits characteristic absorption peaks in the ultraviolet and visible regions of the electromagnetic spectrum, which are utilized for its detection and quantification.

Table 2: Spectroscopic Properties of Sudan Red 7B

Technique	Wavelength (nm)	Solvent	Reference
UV/Vis Spectroscopy	227, 256, 525	Not specified	[4]

Experimental Protocols

The following protocols are representative examples for the extraction and analysis of Sudan dyes from food matrices, where **Sudan Red 7B-d5** would be used as an internal standard.

Sample Preparation: Pressurized Liquid Extraction (PLE)

This method is effective for the extraction of Sudan dyes from solid food samples like chili powder.

- Apparatus: Pressurized Liquid Extraction System.
 - Procedure:
 - Mix 1 gram of the homogenized food sample with a diatomaceous earth filler.
 - Spike the sample with a known concentration of **Sudan Red 7B-d5** internal standard solution.
 - Pack the mixture into an extraction cell.
 - Perform the extraction with acetonitrile as the solvent under the following conditions:
 - Temperature: 100°C
 - Pressure: 1500 psi
 - Static Time: 5 minutes
 - Number of Cycles: 2
 - Collect the extract and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable volume of the mobile phase for LC-MS/MS analysis.
- [4]

Analytical Method: High-Performance Liquid Chromatography with Tandem Mass Spectrometry

(HPLC-MS/MS)

This is a highly sensitive and selective method for the quantification of Sudan dyes.

- Instrumentation: HPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Conditions:

Table 3: HPLC-MS/MS Parameters for Sudan Dye Analysis

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Start with 50% B, increase to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions and equilibrate.
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Ionization Mode	Positive Electrospray Ionization (ESI+)
Monitored Transitions (MRM)	For Sudan Red 7B: m/z 380.2 → 199.1, 273.1 For Sudan Red 7B-d5: m/z 385.2 → [product ions to be determined empirically]

- Quantification: The concentration of Sudan Red 7B in the sample is determined by comparing the peak area ratio of the analyte to the internal standard (**Sudan Red 7B-d5**) against a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

Visualizations

Experimental Workflow for Sudan Dye Analysis

The following diagram illustrates the general workflow for the analysis of Sudan dyes in food samples using an internal standard like **Sudan Red 7B-d5**.



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Caption: Experimental workflow for the analysis of Sudan dyes.

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. The physical and chemical data for **Sudan Red 7B-d5** are limited, and the information for the non-deuterated form is provided as a close approximation.

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